

Application Notes and Protocols for Dyeing Polyamide Fibers with Acid Red 186

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Compound of Interest

Compound Name: Acid Red 186 free acid

CAS No.: 50335-05-2

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Abstract

This document provides a comprehensive technical guide for the dyeing of polyamide (PA) fibers, such as nylon, with Acid Red 186 (C.I. 18810). The protocols detailed herein are designed for researchers, scientists, and textile development professionals, offering in-depth insights into the dyeing mechanism, critical process parameters, and step-by-step procedures to achieve uniform, reproducible, and high-quality coloration. The causality behind each experimental choice is explained to ensure both technical accuracy and practical applicability.

Introduction: Polyamide Fibers and Acid Red 186

Polyamide fibers, commonly known as nylon, are synthetic polymers characterized by the presence of amide linkages (-CONH-) in their molecular backbone.[1] Their excellent strength, durability, and elasticity make them suitable for a wide range of applications in textiles.[2] The dyeability of polyamide is largely attributed to the presence of terminal amino (-NH₂) and carboxyl (-COOH) groups.[3]

Acid dyes are water-soluble anionic dyes that are highly effective for dyeing protein and polyamide fibers.[4] Their affinity for these fibers stems from the electrostatic interactions

between the anionic sulfonate groups (SO_3^-) on the dye molecule and the protonated amino groups ($-\text{NH}_3^+$) on the fiber under acidic conditions.[5][6]

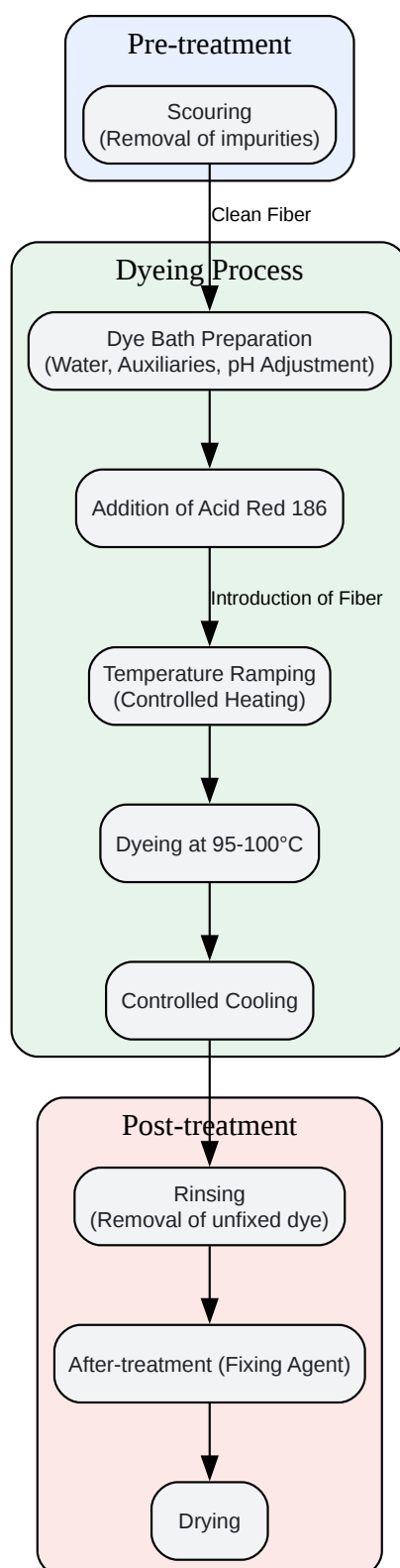
Acid Red 186 is a metal-complex acid dye that produces a bluish-pink to red shade.[7][8] It is valued for its good light and washing fastness, making it a suitable choice for applications requiring durable and vibrant colors.[9][10] As a pre-metallized dye, it offers good stability and reproducibility in dyeing processes.[11]

The Dyeing Mechanism: An Electrostatic Interaction

The successful dyeing of polyamide with Acid Red 186 is contingent on precise control of the dyebath's pH. The process can be broken down into the following key stages:

- **Fiber Protonation:** In an acidic medium, the terminal amino groups of the polyamide fibers accept protons (H^+) from the acid in the dyebath, becoming positively charged ($-\text{NH}_3^+$).[12] This step is crucial for creating dye sites on the fiber.
- **Dye Adsorption:** The anionic Acid Red 186 molecules, which carry a negative charge due to their sulfonate groups, are attracted to the positively charged sites on the polyamide fiber.[3]
- **Dye Diffusion and Fixation:** With the application of heat, the amorphous regions of the polyamide fiber swell, allowing the dye molecules to diffuse from the surface into the fiber's internal structure.[12] The primary fixation mechanism is the formation of a strong ionic bond between the dye and the fiber.[5] Weaker forces, such as hydrogen bonds and van der Waals forces, also contribute to the overall dye-fiber interaction.[13]

The diagram below illustrates the fundamental workflow for dyeing polyamide fibers with acid dyes.



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Caption: Workflow for Polyamide Dyeing with Acid Red 186.

Critical Process Parameters and Their Rationale

Achieving optimal dyeing results with Acid Red 186 requires careful control over several key parameters.

Parameter	Recommended Range/Value	Rationale
pH	4.0 - 5.5	This acidic range is critical for the protonation of the amino groups in the polyamide fiber, which creates the necessary positive charges for the anionic dye to bind. [6] [12] A pH that is too low can cause rapid, uncontrolled dye uptake leading to unevenness, while a higher pH will result in poor dye exhaustion. [6]
Temperature	95 - 100°C	The glass transition temperature of nylon is approximately 50-60°C. [12] Dyeing is typically carried out near the boil to promote fiber swelling, which facilitates the diffusion of the dye molecules into the fiber structure, ensuring good penetration and fixation. [6]
Dyeing Time	30 - 60 minutes	The duration at the maximum temperature allows for sufficient time for the dye to migrate and distribute evenly throughout the fibers, leading to a level dyeing. [6] [12]
Liquor Ratio	1:10 to 1:20	The liquor ratio (the ratio of the weight of the dye bath to the weight of the goods) affects dye concentration and chemical usage. A suitable ratio ensures that the material

can move freely for uniform dyeing without excessive water and energy consumption.[14]

Auxiliary Chemicals

Leveling Agent

0.5 - 2.0 g/L

Polyamide has a high affinity for acid dyes, which can lead to rapid initial dye uptake ("strike") and result in uneven dyeing or "barre".[3][5] A leveling agent, typically an anionic surfactant, temporarily competes with the dye for the dye sites on the fiber, slowing down the dye absorption rate and promoting even color distribution.[15][16]

Acid Donor

As required to achieve target pH

Acetic acid is commonly used to lower the pH of the dyebath. [14] For more controlled pH reduction, a "sliding pH" system using an acid donor that releases acid as the temperature increases can be employed to ensure gradual dye uptake.[3]

Fixing Agent

1.0 - 4.0 % (o.w.f.)

After dyeing, a fixing agent (often an anionic phenol-formaldehyde resin) is used to improve the wet fastness properties by forming a protective layer that prevents the dye from migrating out of the fiber during washing.[11] [17]

o.w.f. = on the weight of the fiber

Detailed Experimental Protocol

This protocol is a general guideline and may require optimization based on the specific type of polyamide fiber and equipment used.

Materials and Reagents

- Polyamide fiber/fabric
- Acid Red 186 (C.I. 18810)
- Non-ionic detergent
- Acetic Acid (CH_3COOH) or another suitable acid donor
- Anionic leveling agent
- Anionic fixing agent
- Sodium Acetate (CH_3COONa) (optional, for pH buffering)[13]
- Deionized or soft water

Pre-treatment (Scouring)

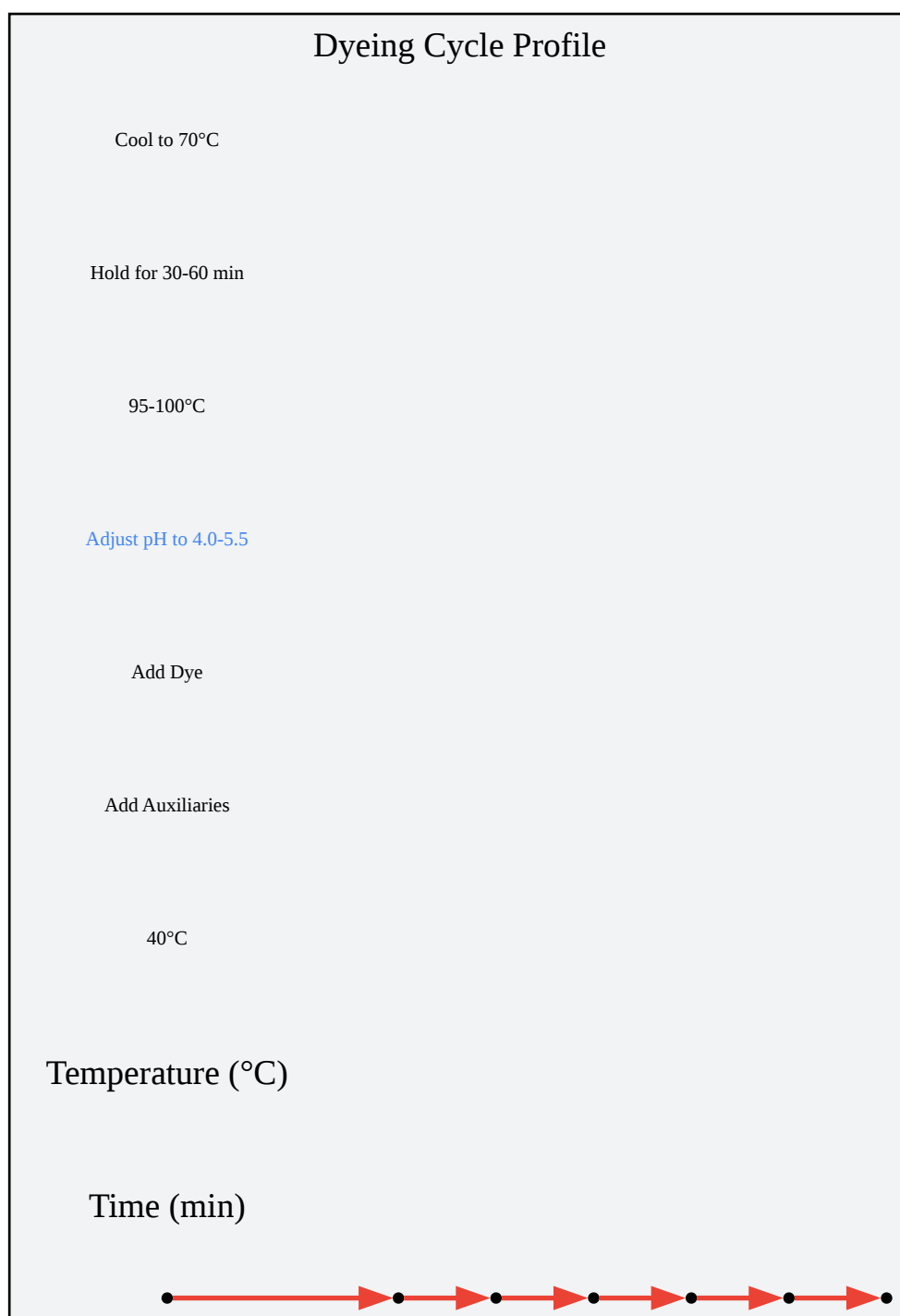
- Prepare a scouring bath with 1-2 g/L of a non-ionic detergent.
- Introduce the polyamide material at a liquor ratio of 1:20.
- Raise the temperature to 60-70°C and treat for 20-30 minutes.
- Rinse the material thoroughly with warm water and then cold water to remove any impurities or spinning oils.[11]

Dyeing Procedure

- Set the dye bath at 40°C with the required amount of deionized water (liquor ratio 1:20).

- Add 0.5 - 2.0 g/L of an anionic leveling agent and circulate for 5 minutes.
- Adjust the pH of the bath to a range of 8 to promote uniform initial dye distribution.[11]
- Add the pre-dissolved Acid Red 186 dye solution (e.g., 1.0% on the weight of the fiber).
- Circulate for 10-15 minutes to ensure even distribution of the dye.
- Gradually lower the pH to the target range of 4.0 - 5.5 by adding a dilute solution of acetic acid over 10-15 minutes. This controlled decrease in pH is crucial for preventing rapid dye uptake.[5]
- Raise the temperature to 95-100°C at a controlled rate of 1-1.5°C per minute.[5] A slow ramp rate is critical for level dyeing.
- Hold the temperature at 95-100°C for 30-60 minutes, depending on the desired shade depth.
- Cool the dyebath down to 70°C at a rate of 1-2°C per minute before draining.

The diagram below visualizes the relationship between temperature, pH, and time in the dyeing process.



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Caption: Typical Dyeing Curve for Polyamide with Acid Red 186.

Post-treatment

- Rinsing: After dyeing, give the material an overflow rinse until the water runs clear to remove any unfixed surface dye.
- Fixation (After-treatment):
 - Prepare a fresh bath at 40°C.
 - Add 1.0 - 4.0% (o.w.f.) of an anionic fixing agent.
 - Adjust the pH to 4.0-4.5 with acetic acid.
 - Raise the temperature to 70-80°C and run for 20-30 minutes.[\[11\]](#)[\[17\]](#)
 - Cool, drain, and rinse.
- Drying: Hydroextract the dyed material and dry at a suitable temperature.

Evaluation of Dyeing Quality

The quality of the dyed polyamide fibers should be assessed through standardized tests to ensure they meet performance requirements.

- Colorfastness to Washing: This test evaluates the resistance of the color to domestic or commercial laundering procedures. The assessment is based on the color change of the specimen and the staining of adjacent multifiber fabric.[\[18\]](#)[\[19\]](#) (ISO 105-C06)
- Colorfastness to Rubbing (Crocking): This determines the amount of color transferred from the surface of the dyed fabric to another surface by rubbing.[\[18\]](#)[\[20\]](#) (ISO 105-X12)
- Colorfastness to Light: This test measures the resistance of the dye to fading when exposed to an artificial light source that mimics natural daylight.[\[18\]](#)[\[21\]](#) (ISO 105-B02)
- Colorfastness to Perspiration: This evaluates the resistance of the color to the action of simulated human sweat.[\[18\]](#) (ISO 105-E04)

The results are typically rated using a grey scale for color change and staining, with a rating of 5 being excellent and 1 being poor.[\[19\]](#)

Troubleshooting Common Dyeing Issues

- Uneven Dyeing (Barre/Spotting): This is often caused by a too-rapid initial dye uptake.[5]
 - Solution: Ensure proper pre-treatment, use an effective leveling agent, control the rate of temperature rise, and ensure a gradual reduction of pH.[5][15]
- Poor Color Yield: Insufficient dye fixation on the fiber.
 - Solution: Verify the dyebath pH is within the optimal acidic range (4.0-5.5).[6] Ensure the dyeing temperature reaches at least 95°C and the holding time is adequate.[12]
- Poor Wet Fastness: Excessive bleeding of color when wet.
 - Solution: Ensure thorough rinsing after dyeing to remove all unfixed dye. Apply a suitable fixing agent in the post-treatment step.[11][17]

Conclusion

The successful application of Acid Red 186 to polyamide fibers is a multifactorial process that hinges on a solid understanding of the underlying chemical principles. By carefully controlling the pH, temperature profile, and the judicious use of auxiliary chemicals such as leveling and fixing agents, it is possible to achieve vibrant, level, and durable shades. The protocols outlined in this guide provide a robust framework for researchers and industry professionals to obtain high-quality, reproducible results in the dyeing of polyamide textiles.

References

- VieTextile. (2025, November 4). Acid Dyes | 5 Standard Preparation Procedures. VieTextile. Available from: [\[Link\]](#)
- Tiankun Chemical. (2024, October 28). Factors Influencing the Dyeing of Nylon with Acid Dyes. Tiankun Chemical. Available from: [\[Link\]](#)
- News. (2022, September 9). Control Of PH Value in The Dyeing Process Of Nylon Acid Dyes. Available from: [\[Link\]](#)

- TradeIndia. (n.d.). Acid Dyes - ACID RED 186 at Best Price, High Purity & Color Strength. Available from: [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (2026, February 14). Optimizing Polyamide Dyeing: The Role of High-Quality Acid Dyes. Available from: [\[Link\]](#)
- Sylicglobal Textile Auxiliares Supplier. (2025, March 19). Application of Acid Dyes in Nylon Fiber Dyeing. Available from: [\[Link\]](#)
- Sarex. (n.d.). Innovative Approaches for Polyamide Dyeing and Finishing. Available from: [\[Link\]](#)
- World dye variety. (2012, June 4). Acid Red 186. Available from: [\[Link\]](#)
- China inter dye. (n.d.). ACID RED 186|CAS NO.52677-44-8. Available from: [\[Link\]](#)
- Textile Study Center. (2020, April 25). Dyeing Of Nylon Yarn With Acid Dye. Available from: [\[Link\]](#)
- S & D. (n.d.). Levelling Agents. Available from: [\[Link\]](#)
- SD International. (n.d.). Acid Red 186 Dyes | CAS no 52677-44-8 manufacturer, exporter, supplier in Mumbai- India. Available from: [\[Link\]](#)
- Bien Color. (n.d.). Levelling Agents. Available from: [\[Link\]](#)
- SlidePlayer. (n.d.). Dyeing of polyamide fibres. Available from: [\[Link\]](#)
- Scribd. (n.d.). Dyeing of Polyamide Fibers. Available from: [\[Link\]](#)
- Scientific Research Publishing. (n.d.). Dyeability of Polyester and Polyamide Fabrics Employing Citric Acid. Available from: [\[Link\]](#)
- Skychem Group. (2026, February 19). Acid Dyes Explained for Nylon, Wool, and Silk. Available from: [\[Link\]](#)
- Textile Learner. (2021, April 30). Dyeing of Nylon Fiber with Acid Dye. Available from: [\[Link\]](#)

- SciELO. (2026, February 2). Improved Color Yield on Polyamide 66 with a High Molecular Weight Acid Dye: Optimization by Response Surface Methodology. Available from: [\[Link\]](#)
- TANATEX Chemicals. (n.d.). Levelling agents for dyeing Polyamide (PA). Available from: [\[Link\]](#)
- SciSpace. (n.d.). Dyeing nylon with indigo in various ph regions. Available from: [\[Link\]](#)
- Masterchem. (n.d.). LEVELLING AGENT FOR POLYAMIDE. Available from: [\[Link\]](#)
- Skychem Group. (2025, October 31). The Role of Leveling Agents in Synthetic Fiber Dyeing. Available from: [\[Link\]](#)
- Centexbel. (n.d.). Colour fastness according to ISO 105 series. Available from: [\[Link\]](#)
- Google Patents. (n.d.). EP0555044A1 - Post-treatment of dyed polyamide textile.
- TESTEX. (2023, July 31). Mastering Color Fastness: Test Methods and Techniques for Exceptional Results. Available from: [\[Link\]](#)
- Google Patents. (n.d.). US5417724A - Method of treating acid dyed nylon fibers to enhance colorfastness.
- Textile Today. (2023, October 1). Mastering the art of dyeing nylon: techniques and insights. Available from: [\[Link\]](#)
- Jacquard Products. (n.d.). acid dyeing tie dye on nylon dilemma. Jacquard Products Forum. Available from: [\[Link\]](#)
- European Patent Office. (n.d.). EP 0555044 A1 - Post-treatment of dyed polyamide textile. Available from: [\[Link\]](#)
- QIMA. (2025, March 13). Colorfastness Test Methods for Textiles: Complete Guide. QIMA Blog. Available from: [\[Link\]](#)
- UTS Tester. (2018, August 10). Ways to improve color fastness of polyamide fiber. Available from: [\[Link\]](#)

- Testex. (2017, May 9). What's Color Fastness of Dyed Fabrics, How to Test Color Fastness to Washing. Available from: [\[Link\]](#)

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Sources

- 1. scielo.br [scielo.br]
- 2. nbinno.com [nbinno.com]
- 3. sarex.com [sarex.com]
- 4. textilelearner.net [textilelearner.net]
- 5. vietextile.com [vietextile.com]
- 6. Factors Influencing the Dyeing of Nylon with Acid Dyes - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 7. worlddyevariety.com [worlddyevariety.com]
- 8. ACID RED 186|CAS NO.52677-44-8 [chinainterdyes.com]
- 9. Acid Dyes - ACID RED 186 at Best Price, High Purity & Color Strength [dyesandpigments.co.in]
- 10. specialchem.com [specialchem.com]
- 11. Mastering the art of dyeing nylon: techniques and insights [textiletoday.com.bd]
- 12. Application of Acid Dyes in Nylon Fiber Dyeing - Sylicglobal Textile Auxiliaries Supplier [sylicglobal.com]
- 13. Control Of PH Value in The Dyeing Process Of Nylon Acid Dyes - News - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- 14. textilestudycenter.com [textilestudycenter.com]
- 15. skychemi.com [skychemi.com]
- 16. sdcheme.com [sdcheme.com]
- 17. Ways to improve color fastness of polyamide fiber [utstesters.com]

- [18. Mastering Color Fastness: Test Methods and Techniques for Exceptional Results - Textile Tester \[darongtester.com\]](#)
- [19. testertextile.com \[testertextile.com\]](#)
- [20. Colour fastness | Centexbel \[centexbel.be\]](#)
- [21. blog.qima.com \[blog.qima.com\]](#)
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